

Physical and chemical characteristics of (+)-trans-chrysanthemic acid

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Compound of Interest

Compound Name: (+)-trans-Chrysanthemic acid

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An In-depth Technical Guide to **(+)-trans-Chrysanthemic Acid**

Introduction

(+)-trans-Chrysanthemic acid, a monocyclic monoterpene, is a vital organic compound, primarily recognized as the acidic component of natural pyrethrins and synthetic pyrethroid insecticides.[1][2][3] Its significance stems from the potent insecticidal activity and low mammalian toxicity of its ester derivatives, making it a cornerstone in the development of agrochemicals and public health insecticides. One of its four stereoisomers, (1R,3R)- or **(+)-trans-chrysanthemic acid**, is naturally found in the seed cases of *Chrysanthemum cinerariaefolium*. [1][3] This guide provides a comprehensive overview of its physical and chemical properties, analytical methodologies, and biosynthetic pathways for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **(+)-trans-chrysanthemic acid** are summarized below. These properties are crucial for its handling, formulation, and application in various scientific contexts.

Property	Value
IUPAC Name	(1R,3R)-2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylic acid[1][4]
CAS Number	4638-92-0[1][5]
Molecular Formula	C ₁₀ H ₁₆ O ₂ [1][6]
Molecular Weight	168.23 g/mol [1][5]
Appearance	Clear, colorless to light yellow viscous liquid or crystalline solid[1][2][7][8]
Melting Point	17-21 °C[1][7]
Boiling Point	80 °C at 0.5 torr[1]; 110-114 °C at 2 mmHg[9]
Density	1.01 g/cm ³ [1]
Refractive Index (n _{20/D})	1.4760 to 1.4790[10]; ~1.477
Specific Rotation ([α] _D)	+14.16° (c=1.554 in absolute alcohol)[11]; +14±1° (c=2% in ethanol)
Solubility	Soluble in water (164 mg/L) and more soluble in organic solvents like ethanol and chloroform.[1][7][8][12]
Vapor Pressure	0.00925 mmHg[1]
Flash Point	119 °C[1]

Chemical Characteristics

(+)-trans-Chrysanthemic acid exhibits reactivity typical of a carboxylic acid, readily undergoing esterification and acid-base reactions.[8] Its structure, featuring a cyclopropane ring, makes it a key building block for the synthesis of various pyrethroid esters.[1] The industrial production often involves the cyclopropanation of a diene, resulting in a mix of cis and trans isomers, followed by hydrolysis of the ester.[1] It can be prepared from (+)-Δ³-carene.[2]

Experimental Protocols

Detailed methodologies for the analysis and purification of **(+)-trans-chrysanthemic acid** are critical for research and development.

Extraction and Purification from Biological Matrices

This protocol outlines a general procedure for the extraction of chrysanthemic acid from plant tissues, adapted from methodologies used for tomato fruit.[\[13\]](#)

- Homogenization: Plant tissue (e.g., tomato pericarp) is collected and ground into a fine powder in liquid nitrogen.[\[13\]](#)
- Solvent Extraction: The homogenate is extracted with a suitable organic solvent, such as methyl tert-butyl ether (MTBE), often containing an internal standard like tetradecane for quantification. The mixture is agitated overnight at room temperature.[\[13\]](#)
- Phase Separation: The organic layer is separated from the aqueous phase.[\[9\]](#)
- Drying and Concentration: The organic extract is dried using an anhydrous salt (e.g., Na_2SO_4) and then concentrated under vacuum.[\[13\]](#)
- Acidification and Recovery: For recovery from an aqueous alkaline solution, the solution is acidified with a mineral acid (e.g., sulfuric acid) to precipitate the free chrysanthemic acid, which is then extracted with a solvent like toluene.[\[9\]](#)
- Purification: The crude product can be further purified by distillation under reduced pressure or by column chromatography on silica gel.[\[9\]](#)[\[14\]](#)[\[15\]](#)

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS)

- Purpose: To separate and identify free **(+)-trans-chrysanthemic acid** in a sample.
- Sample Preparation: The concentrated organic extract is directly analyzed.[\[13\]](#)
- Instrumentation: A typical system includes a gas chromatograph coupled with a mass spectrometer, such as a Shimadzu QP-2010 GC-MS system with an Rxi-5Sil column.[\[13\]](#)

- General Conditions: The specific temperature program and carrier gas flow rate are optimized to achieve separation from other matrix components. The mass spectrometer is operated in electron ionization (EI) mode for fragmentation and identification.[16]

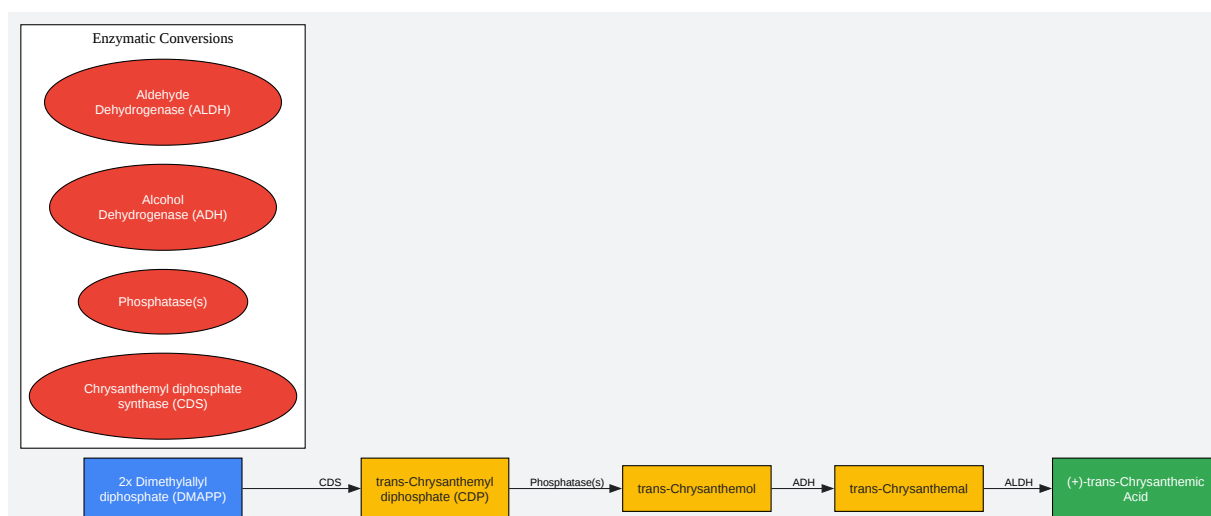
Liquid Chromatography-Mass Spectrometry (LC-MS)

- Purpose: To analyze chrysanthemic acid and its glycosylated forms, which may be present in biological extracts.
- Sample Preparation: Powdered tissue is extracted with an acetonitrile/water mixture containing formic acid and an internal standard. The supernatant after centrifugation is used for analysis.[13]
- Instrumentation: A high-performance liquid chromatography system (e.g., Acquity UPLC) coupled to a high-resolution mass spectrometer (e.g., Xevo G2-XS Q-ToF).[13]
- General Conditions: A reverse-phase column is typically used with a gradient of water and acetonitrile (both with 0.1% formic acid) as the mobile phase.[13] The mass spectrometer is operated in a mode that allows for accurate mass measurement for compound identification.

Visualizations

Biosynthesis Pathway

The biosynthesis of **(+)-trans-chrysanthemic acid** originates from dimethylallyl diphosphate (DMAPP), a common precursor in isoprenoid metabolism.[3][13][17]

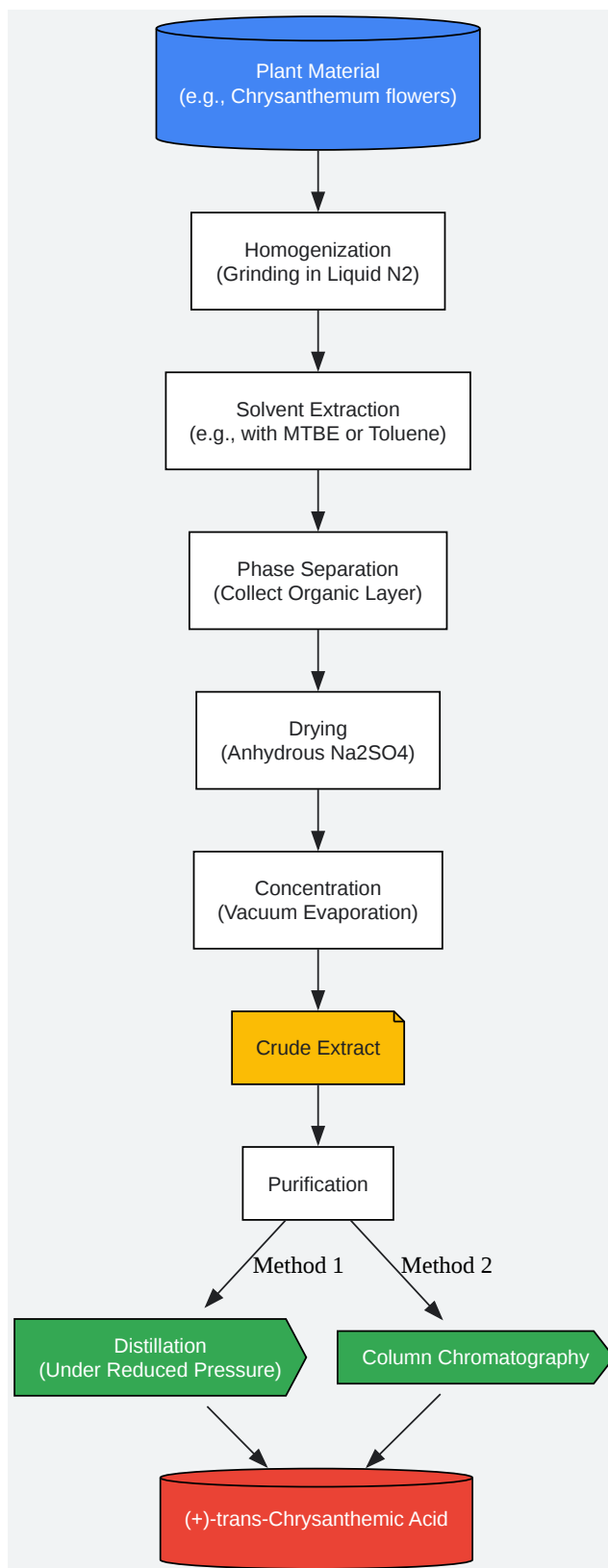


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Caption: Biosynthesis of **(+)-trans-chrysanthemic acid** from DMAPP.

Experimental Workflow: Extraction & Purification

The following diagram illustrates a generalized workflow for the isolation and purification of chrysanthemic acid from a natural source.



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References

- 1. Chrysanthemic Acid (2,2-Dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylic acid) C₁₀H₁₆O₂, CAS#4638-92-0 [kangmei.com]
- 2. TRANS-(+)-CHRYSANTHEMIC ACID | 4638-92-0 [chemicalbook.com]
- 3. Chrysanthemic acid - Wikipedia [en.wikipedia.org]
- 4. chrysanthemic acid d-trans-form | C₁₀H₁₆O₂ | CID 16747 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (+)-trans-Chrysanthemic acid = 97.0 GC 4638-92-0 [sigmaaldrich.com]
- 6. trans-(+)-chrysanthemic acid - Wikidata [wikidata.org]
- 7. trans-(+)-Chrysanthemic acid, 99+% 500 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 8. CAS 705-16-8: trans-Chrysanthemic acid | CymitQuimica [cymitquimica.com]
- 9. US3943167A - Process for preparing trans-chrysanthemic acid - Google Patents [patents.google.com]
- 10. 263635000 [thermofisher.com]
- 11. Chrysanthemic Acid [drugfuture.com]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. Production of trans-chrysanthemic acid, the monoterpene acid moiety of natural pyrethrin insecticides, in tomato fruit - PMC [pmc.ncbi.nlm.nih.gov]
- 14. US3658879A - Process for the preparation of chrysanthemic acid - Google Patents [patents.google.com]
- 15. asianpubs.org [asianpubs.org]
- 16. Chrysanthemic Acid | C₁₀H₁₆O₂ | CID 2743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]

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